

# Natural sources and occurrence of 1-Pentadecanol

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## Compound of Interest

Compound Name: 1-Pentadecanol

Cat. No.: B10829556

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An In-depth Technical Guide on the Natural Sources and Occurrence of **1-Pentadecanol**

## Introduction

**1-Pentadecanol** is a saturated long-chain fatty alcohol with the chemical formula  $C_{15}H_{32}O$ .<sup>[1]</sup> At room temperature, it exists as a white, waxy solid.<sup>[1][2][3]</sup> This compound and other very long-chain fatty alcohols are found in various natural sources, including plant waxes and beeswax, and have been noted for their potential biological activities.<sup>[4][5]</sup> This technical guide provides a comprehensive overview of the natural sources, occurrence, and analytical methodologies for **1-pentadecanol**, targeted at researchers, scientists, and professionals in drug development.

## Natural Occurrence of 1-Pentadecanol

**1-Pentadecanol** has been identified in a diverse range of natural sources, spanning the plant and fungal kingdoms. Its presence is often as part of a complex mixture of long-chain fatty alcohols and other lipids.

In Plants: **1-Pentadecanol** is a constituent of various plant tissues and their essential oils. It has been identified in the leaves of *Solena amplexicaulis* (creeping cucumber) and *Ruta graveolens* (common rue).<sup>[1][6][7][8]</sup> It is also found in the essential oils of myrrh and frankincense, as well as in angelica seed oil and bitter melon seed oil.<sup>[2][3][4]</sup> Other reported plant sources include *Angelica gigas*, *Morina persica*, garlic bulb, and apricot fruit.<sup>[4][9][10]</sup>

Generally, very long-chain fatty alcohols like **1-pentadecanol** can be found in unrefined cereal grains and numerous plant-derived foods.[\[4\]](#)[\[5\]](#)

In Fungi: The endophytic fungus *Paecilomyces* sp. has been shown to produce **1-pentadecanol** as part of its bioactive compounds.[\[7\]](#) Additionally, certain strains of the yeast *Candida* are capable of transforming n-pentadecane into **1-pentadecanol** through oxidation at a terminal carbon atom.[\[1\]](#)

## Quantitative Data on 1-Pentadecanol Occurrence

The concentration of **1-pentadecanol** in natural sources can vary significantly. The following table summarizes the available quantitative data.

Natural Source	Part/Extract	Method	Reported Concentration/Amount
Solena amplexicaulis	Leaves	GC-FID	Part of a 21-alcohol mixture totaling $3651.59 \pm 327.18 \mu\text{g}$ per 100g of leaves. <a href="#">[8]</a>
Angelica Seed Oil	CO2 Extract	GC	0.90% of the extract. <a href="#">[4]</a>
Paecilomyces sp.	Ethyl Acetate Extract	GC-MS	Part of a mixed peak (with n-Heptadecanol-1 and 1-Hexadecanol) representing 2.962% of the total extract. <a href="#">[7]</a>
Candida sp. 337	Fermenter Culture	Not Specified	85.5 mg of 1-pentadecanol produced per 10 g of pentadecane substrate. <a href="#">[1]</a>

## Experimental Protocols

The extraction and identification of **1-pentadecanol** from natural matrices involve multi-step procedures, typically including solvent extraction, purification, and chromatographic analysis.

## Protocol 1: General Extraction of Fatty Alcohols from Plant Tissue

This protocol is a generalized method based on common laboratory practices for isolating long-chain alcohols.

- **Sample Preparation:** Fresh plant tissue is blanched to deactivate enzymes. The material is then thoroughly dried to reduce moisture and ground into a homogenous powder to ensure uniform sampling.[\[11\]](#)
- **Solvent Extraction:**
  - **Soxhlet Extraction:** The powdered plant material (e.g., 9-10 g) is placed in a cellulose thimble and extracted using a non-polar solvent like dichloromethane (300 mL) in a Soxhlet apparatus for approximately 24 hours.[\[12\]](#)
  - **Maceration:** Alternatively, the material can be soaked in a solvent such as ethanol or a chloroform/methanol mixture, which are effective for extracting fatty alcohols.[\[11\]](#)
- **Concentration:** The solvent is removed from the filtrate using a rotary evaporator under reduced pressure at a controlled temperature (e.g., 40°C) to yield a crude extract.[\[11\]](#)
- **Purification (Optional): Solid-Phase Extraction (SPE)** can be used for cleanup.
  - A silica-based SPE cartridge is conditioned with a non-polar solvent like hexane.[\[11\]](#)
  - The crude extract is dissolved in a minimal volume of the same solvent and loaded onto the cartridge.[\[11\]](#)
  - The column is washed with solvents of increasing polarity to elute different fractions, isolating the fatty alcohols.
- **Identification and Quantification:**

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary method for identification. To increase volatility, **1-pentadecanol** may require derivatization, such as silylation.<sup>[13]</sup> The sample is injected into the GC-MS system.
- Identification is achieved by comparing the retention time and mass spectrum of the peak with that of a certified **1-pentadecanol** standard and by matching the spectrum against a library database (e.g., NIST).<sup>[11]</sup>
- Quantification is performed by creating a calibration curve from known concentrations of the standard and comparing the peak area of the analyte from the sample to this curve.<sup>[11]</sup>

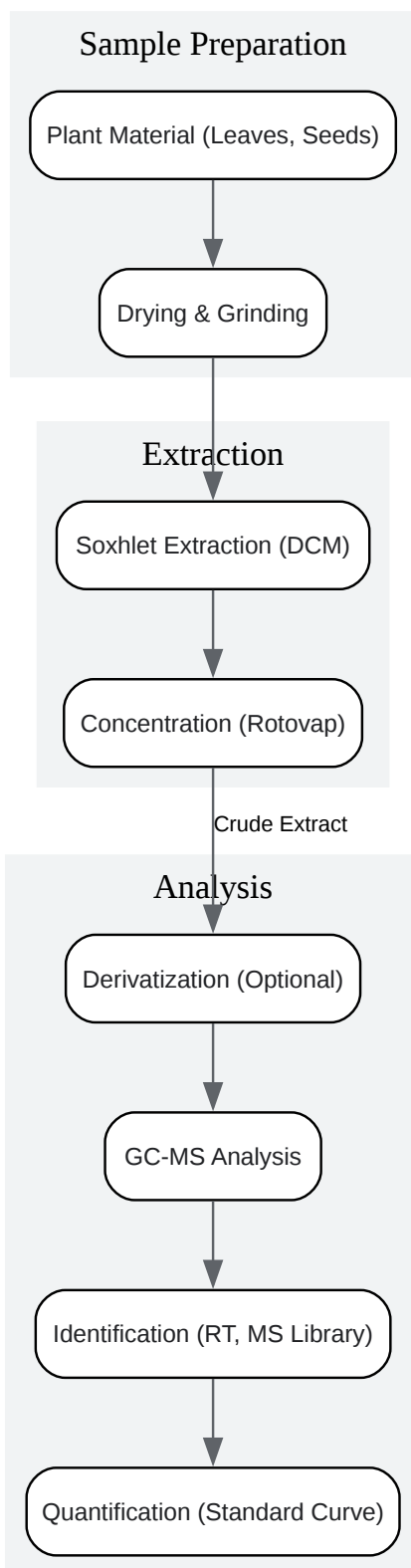
## Protocol 2: Analysis of Fungal Biotransformation Products

This protocol describes the process for analyzing the conversion of hydrocarbons to alcohols by microorganisms.

- Fermentation: A culture of the microorganism (e.g., Candida strain) is grown in a fermenter with a suitable medium. Pentadecane is added as the substrate for biotransformation.<sup>[1]</sup>
- Extraction: After a set incubation period (e.g., 3 days), the culture broth is partitioned using a solvent like ethyl acetate to extract the organic compounds, including the transformed products.<sup>[7]</sup>
- Analysis: The extract is concentrated and analyzed using GC-MS, as described in Protocol 1, to identify and quantify the resulting **1-pentadecanol** and pentadecanoic acid.<sup>[1]</sup>

## Visualizations

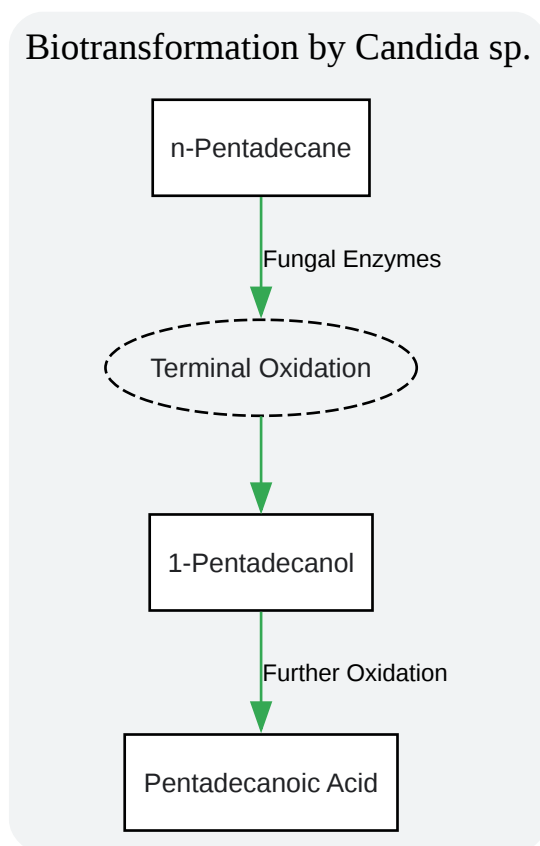
### Workflow for Extraction and Analysis of 1-Pentadecanol from Plants



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Caption: General workflow for the extraction and analysis of **1-pentadecanol** from plant sources.

## Fungal Biotransformation of Pentadecane



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Caption: Microbial oxidation of n-pentadecane to **1-pentadecanol** and pentadecanoic acid.

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## References

- 1. 1-Pentadecanol - Wikipedia [en.wikipedia.org]

- 2. 1-Pentadecanol | 629-76-5 [chemicalbook.com]
- 3. CAS 629-76-5: 1-Pentadecanol | CymitQuimica [cymitquimica.com]
- 4. 1-pentadecanol, 629-76-5 [thegoodscentscompany.com]
- 5. Showing Compound 1-Pentadecanol (FDB006219) - FooDB [foodb.ca]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Antifungal Activity of Bioactive Compounds Produced by the Endophytic Fungus *Paecilomyces* sp. (JN227071.1) against *Rhizoctonia solani* - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. 1-Pentadecanol | C<sub>15</sub>H<sub>32</sub>O | CID 12397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. pentadecanol, 31389-11-4 [thegoodscentscompany.com]
- 11. benchchem.com [benchchem.com]
- 12. Extraction and Identification of Effective Compounds from Natural Plants [mdpi.com]
- 13. benchchem.com [benchchem.com]
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